Spectroscopic Characterization of 1-(4-aminophenyl)-3-methylurea: A Technical Guide

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Compound of Interest

Compound Name:	*1-(4-aminophenyl)-3-methylurea*
CAS No.:	*111087-13-9*
Cat. No.:	*B1283862*

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This guide provides an in-depth technical analysis of the spectroscopic data for **1-(4-aminophenyl)-3-methylurea** (CAS: 111087-13-9), a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document moves beyond a simple data repository. It explains the causal logic behind spectroscopic outcomes, outlines robust experimental protocols, and offers a framework for interpreting the spectral data, thereby ensuring both scientific integrity and practical utility.

Introduction and Physicochemical Properties

1-(4-aminophenyl)-3-methylurea is a disubstituted urea derivative containing both an aromatic amine and a methylurea functional group. Its structural attributes make it a valuable building block in medicinal chemistry and materials science. Accurate and comprehensive characterization is paramount for its application in synthesis and biological screening. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for confirming its identity, purity, and structural integrity.

The fundamental physicochemical properties of the compound are summarized below.

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Property	Value	Source
CAS Number	111087-13-9	[1][2]
Molecular Formula	$C_8H_{11}N_3O$	[1][3]
Molecular Weight	165.19 g/mol	[1][3]
IUPAC Name	1-(4-aminophenyl)-3-methylurea	[1]
Monoisotopic Mass	165.09021 Da	[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. For **1-(4-aminophenyl)-3-methylurea**, ^{1}H NMR provides information on the number and environment of protons, while ^{13}C NMR maps the carbon framework of the molecule.[4]

Experimental Protocol: NMR Data Acquisition

A standardized protocol is essential for acquiring high-quality, reproducible NMR spectra. Dimethyl sulfoxide-d_6 (DMSO-d_6) is the recommended solvent due to its excellent solubilizing power for ureas and its ability to slow the exchange of labile N-H protons, allowing for their observation.[4]

Step-by-Step Methodology:

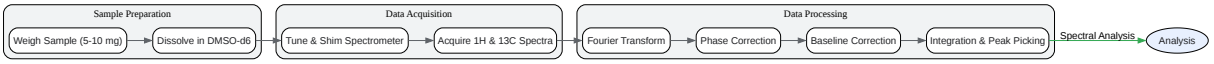
- Sample Preparation: Accurately weigh 5-10 mg of **1-(4-aminophenyl)-3-methylurea**.
- Dissolution: Dissolve the sample in approximately 0.6-0.7 mL of DMSO-d_6 in a clean, dry NMR tube.
- Homogenization: Vortex the sample until the solid is completely dissolved. Gentle heating may be applied if necessary.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.

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- Data Acquisition: Acquire the ^{1}H and ^{13}C spectra using standard instrument parameters. A sufficient number of scans should be averaged to achieve an adequate signal-to-noise ratio.

Workflow for NMR Analysis

The general workflow for acquiring and processing NMR data is illustrated below.



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Caption: General workflow for NMR spectroscopic analysis.

Predicted ^{1}H NMR Spectral Data

The following table details the predicted proton NMR chemical shifts (δ), multiplicities, and integrations for **1-(4-aminophenyl)-3-methylurea** in DMSO-d_6.

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Label	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
a	~8.2 - 8.5	Singlet (broad)	1H	NH-Ar	Urea NH proton adjacent to the aromatic ring. Deshielded due to resonance and hydrogen bonding.
b	~7.1 - 7.3	Doublet	2H	Ar-H	Aromatic protons ortho to the urea linkage.
c	~6.5 - 6.7	Doublet	2H	Ar-H	Aromatic protons ortho to the amino group. Shielded by the electron-donating NH_2 group.
d	~5.9 - 6.2	Quartet (broad)	1H	$NH-CH_3$	Urea NH proton coupled to the adjacent methyl group protons.
e	~4.8 - 5.0	Singlet (broad)	2H	NH_2	Primary amine protons. Chemical

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					shift can vary with concentration and temperature.
f	~2.6 - 2.8	Doublet	3H	CH_3	Methyl group protons coupled to the adjacent NH proton.

Note: The aromatic protons (b and c) form a classic AA'BB' system, which may appear as two distinct doublets.

Predicted ^{13}C NMR Spectral Data

The predicted carbon NMR chemical shifts are summarized below. The interpretation is based on established chemical shift ranges for substituted aromatics and ureas.[5]

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Chemical Shift (δ, ppm)	Assignment	Rationale
~156 - 158	C=O	Urea carbonyl carbon, typically found in this downfield region. [6]
~144 - 146	Ar-C-NH_2	Aromatic carbon bonded to the electron-donating amino group.
~129 - 131	Ar-C-NH	Aromatic carbon bonded to the urea nitrogen.
~120 - 122	Ar-CH	Aromatic CH ortho to the urea linkage.
~113 - 115	Ar-CH	Aromatic CH ortho to the amino group, shielded by its electron-donating effect.
~29 - 31	CH_3	Methyl carbon attached to the urea nitrogen.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups within a molecule by measuring the absorption of infrared radiation, which induces molecular vibrations.[7]

Experimental Protocol: IR Data Acquisition

For a solid sample like **1-(4-aminophenyl)-3-methylurea**, the Attenuated Total Reflectance (ATR) technique is a modern and efficient method that requires minimal sample preparation.

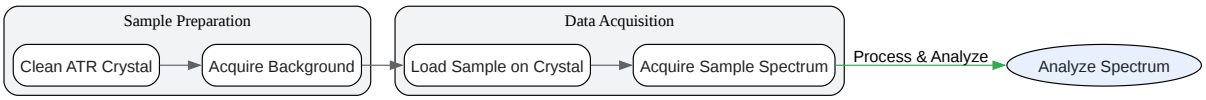
Step-by-Step Methodology:

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.

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- Pressure Application: Apply consistent pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
- Data Acquisition: Scan the sample over the typical mid-IR range (e.g., 4000-400 cm^{-1}). Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Processing: The resulting spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance plot.

Workflow for IR Analysis



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Caption: General workflow for ATR-IR spectroscopic analysis.

Predicted IR Spectral Data

The predicted key absorption bands for **1-(4-aminophenyl)-3-methylurea** are based on characteristic frequencies for its functional groups.

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Wavenumber (cm^{-1})	Vibration Type	Functional Group	Rationale
3450 - 3300	N-H Stretch (Asymmetric & Symmetric)	Primary Amine ($-NH_2$)	Two distinct bands are expected for the primary aromatic amine.
3350 - 3300	N-H Stretch	Secondary Amide/Urea (-NH-)	A single, sharp peak characteristic of the N-H bond in the urea linkage.
1650 - 1630	C=O Stretch (Amide I)	Urea (C=O)	Strong absorption due to the highly polar carbonyl group is a hallmark of ureas.[8]
1620 - 1580	N-H Bend	Primary Amine ($-NH_2$)	Bending vibration of the primary amine.
1580 - 1540	N-H Bend + C-N Stretch (Amide II)	Urea (-NH-C=O)	This coupled vibration is characteristic of secondary amides and ureas.[8]
1600 & 1500	C=C Stretch	Aromatic Ring	Characteristic absorptions for the benzene ring.
1300 - 1200	C-N Stretch	Aryl-Amine & Urea	Stretching vibrations for the C-N bonds.
850 - 810	C-H Out-of-Plane Bend	1,4-Disubstituted Aromatic	Strong band indicating para-substitution on the phenyl ring.

Mass Spectrometry (MS)

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Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides the exact molecular weight and, through fragmentation analysis, valuable information about the molecular structure.

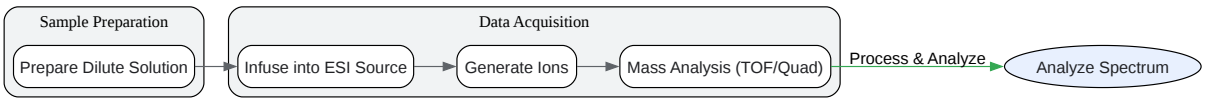
Experimental Protocol: MS Data Acquisition

Electrospray Ionization (ESI) is a soft ionization technique well-suited for polar molecules like ureas, typically producing the protonated molecular ion $[M+H]^+$ with minimal fragmentation.

Step-by-Step Methodology:

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Infusion: Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 µL/min).
- Ionization: Apply a high voltage to the ESI needle to generate a fine spray of charged droplets.
- Mass Analysis: The generated ions are transferred into the mass analyzer (e.g., Quadrupole or Time-of-Flight). Scan a relevant mass range (e.g., m/z 50-500) in positive ion mode.
- Data Acquisition: Acquire the mass spectrum, averaging multiple scans.

Workflow for Mass Spectrometry Analysis



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Caption: General workflow for ESI-MS analysis.

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Predicted Mass Spectral Data

The predicted mass spectral data is based on the molecular formula $C_8H_{11}N_3O$.

m/z (Predicted)	Ion	Rationale
166.0975	$[M+H]^+$	The protonated molecular ion is expected to be the base peak or a very prominent peak in ESI-MS.
188.0794	$[M+Na]^+$	Formation of a sodium adduct is common in ESI-MS.
108.0651	$[H_2N\text{-}C_6H_4\text{-}NH_2]^+$	Fragment resulting from cleavage of the urea C-N bond.
93.0573	$[H_2N\text{-}C_6H_5]^+$	Fragment corresponding to aniline, from cleavage and rearrangement.
58.0447	$[CH_3\text{-}N{=}C{=}O{+}H]^+$	Fragment corresponding to protonated methyl isocyanate.

Conclusion

This guide provides a comprehensive framework for the spectroscopic characterization of **1-(4-aminophenyl)-3-methylurea**. By integrating detailed experimental protocols with predicted spectral data and their causal interpretations, it serves as a robust resource for researchers. The presented ^1H NMR, ^{13}C NMR, IR, and MS data, while predictive, are grounded in fundamental principles and data from analogous structures, offering a reliable blueprint for the identification and quality control of this important chemical compound.

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